

Safety and Handling of 3-Bromobenzotrifluoride: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromobenzotrifluoride

Cat. No.: B045179

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Bromobenzotrifluoride** (CAS No. 401-78-5), a versatile building block in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

3-Bromobenzotrifluoride is a flammable liquid that is irritating to the eyes and skin.^[3] A summary of its key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrF ₃	[1][3][4]
Molecular Weight	225.01 g/mol	[1][5][6]
Appearance	Colorless to light yellow or red to green clear liquid	[1][2][4]
Boiling Point	151-152 °C (lit.)	[4][5][7]
Melting Point	1 °C	[3][4]
Density	1.613 g/mL at 25 °C (lit.)	[5][7]
Flash Point	43 °C (109.4 °F) - closed cup	[4][5]
Refractive Index	n _{20/D} 1.473 (lit.)	[5][7]
Vapor Pressure	4.7±0.2 mmHg at 25°C	[3]

Hazard Identification and Toxicological Information

3-Bromobenzotrifluoride is classified as a flammable liquid and causes skin and serious eye irritation.[8][9]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation, with symptoms possibly including a burning sensation in the chest, dizziness, or suffocation.[3] Aspiration may lead to pulmonary edema, which can be delayed.[3]
- Skin Contact: Causes skin irritation.[3][8] Prolonged or repeated contact may lead to dermatitis.[3]
- Eye Contact: Causes serious eye irritation, which may include chemical conjunctivitis and corneal damage.[3][8]
- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[3] Large amounts may lead to CNS depression.[3]

Toxicological Data:

Test	Species	Dose	Result
Draize test, eye	Rabbit	500 mg/24H	Mild irritation
Draize test, skin	Rabbit	500 mg/24H	Mild irritation

Carcinogenicity: **3-Bromobenzotrifluoride** is not listed as a carcinogen by ACGIH, IARC, or NTP.[\[3\]](#)

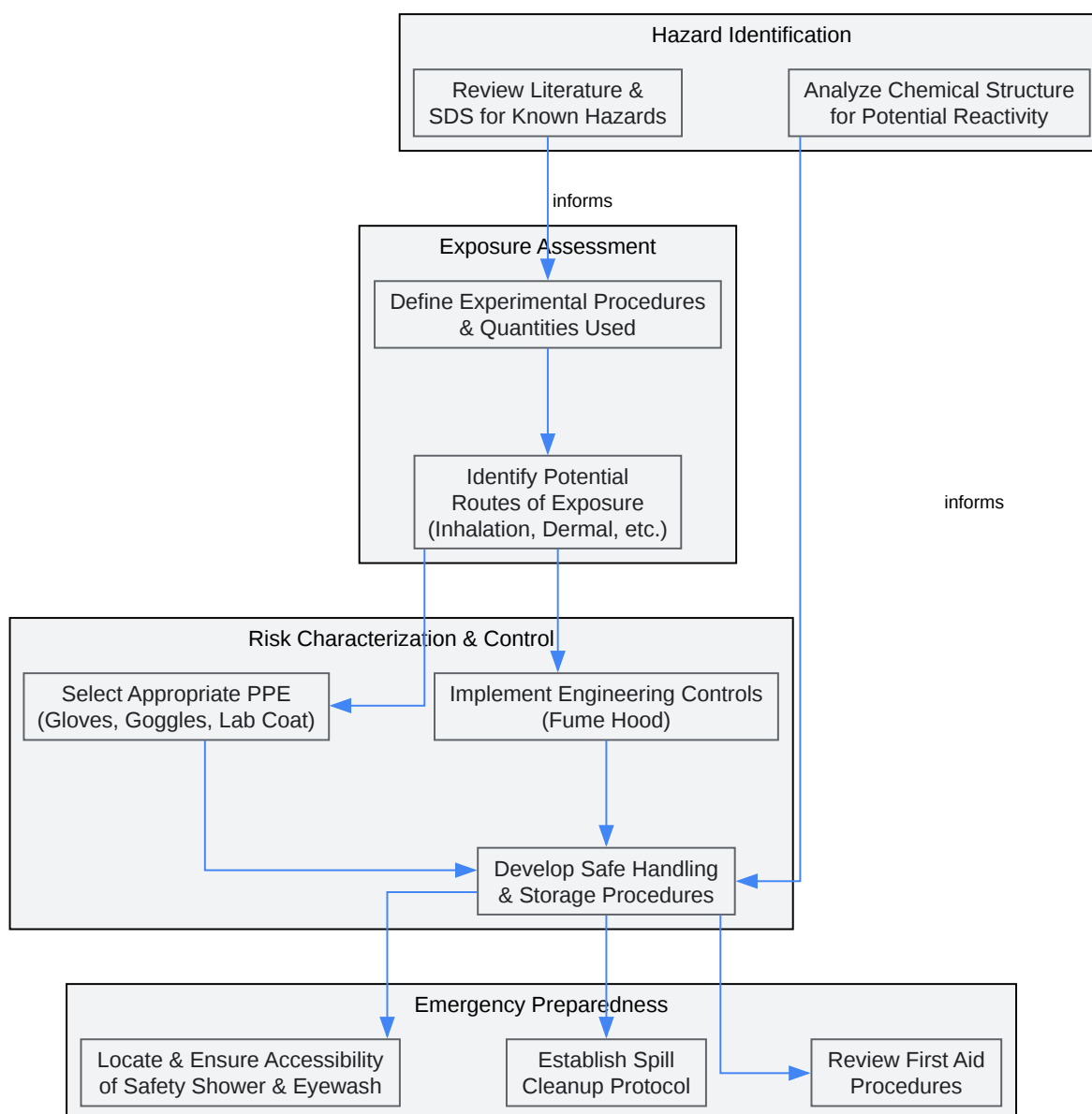
Experimental Protocols

Detailed experimental protocols for the toxicological data cited above are not publicly available. However, the Draize test is a standardized method used to assess the irritation potential of a substance.

General Methodology of the Draize Test:

The Draize test involves applying a small amount of the test substance to the skin or into the eye of a conscious rabbit and observing for signs of irritation over a period of time. For skin irritation, the substance is applied to a shaved patch of skin, while for eye irritation, it is instilled into the conjunctival sac of one eye. The degree of irritation is scored at specific intervals based on the severity of redness, swelling, and other effects.

Below is a generalized workflow for a chemical safety assessment.



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Caption: Workflow for Chemical Safety Assessment.

Handling and Storage Precautions

Engineering Controls:

- Work in a well-ventilated area.[\[3\]](#)
- Use local exhaust ventilation to keep airborne levels low.[\[3\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[3\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[\[4\]](#)
- Skin Protection: Wear chemically resistant gloves and a lab coat.[\[4\]](#) For splash contact, impervious clothing and flame-retardant antistatic protective clothing are recommended.[\[4\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[\[4\]](#)

Handling:

- Avoid contact with eyes, skin, and clothing.[\[3\]](#)
- Avoid inhalation of vapor or mist.[\[4\]](#)
- Keep away from heat, sparks, and open flames.[\[3\]](#)[\[4\]](#)
- Take measures to prevent the buildup of electrostatic charge.[\[4\]](#)
- Ground and bond containers when transferring material.[\[3\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)
- Store away from incompatible substances such as strong oxidizing agents.[\[3\]](#)
- Store in a flammables-area.[\[3\]](#)

Stability and Reactivity

- Chemical Stability: Stable at room temperature in closed containers under normal storage and handling conditions.[3]
- Conditions to Avoid: Ignition sources, excess heat, and incompatible materials.[3]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide, carbon dioxide, hydrogen bromide gas, and hydrogen fluoride.[3][4]
- Hazardous Polymerization: Has not been reported.[3]

First Aid and Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[3]
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3][4]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[3]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

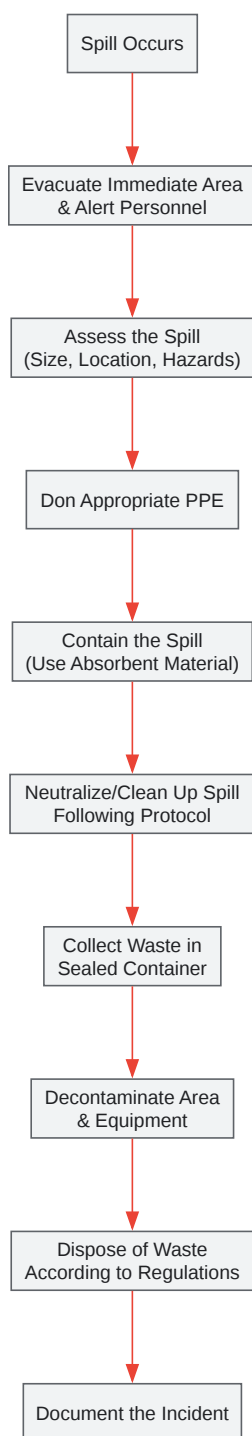
Fire-Fighting Measures:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3] Water may be ineffective.[3] Use water spray to cool fire-exposed containers.[3]
- Hazards: Flammable liquid and vapor.[3] Vapors are heavier than air and may travel to a source of ignition and flash back.[3] Containers may explode in the heat of a fire.[3]

Accidental Release Measures:

- **Personal Precautions:** Use personal protective equipment.^[4] Avoid breathing vapors, mist, or gas.^[4] Ensure adequate ventilation.^[4] Remove all sources of ignition.^[4]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[4]
- **Methods for Cleaning Up:** Contain spillage and then collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.^[4]

The logical relationship for handling a chemical spill is outlined below.



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Caption: Chemical Spill Response Workflow.

Disposal Considerations

Dispose of this chemical in a manner consistent with federal, state, and local regulations.[3]
Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[8]

Transport Information

3-Bromobenzotrifluoride is regulated for transport.

- UN Number: 1993[4][8]
- Proper Shipping Name: FLAMMABLE LIQUID, N.O.S.[3][8]
- Hazard Class: 3[8]
- Packing Group: III[8]

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